

Sodium arsanilate CAS number and chemical structure

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Compound of Interest

Compound Name: Sodium arsanilate

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An In-depth Technical Guide to Sodium Arsanilate

This technical guide provides a comprehensive overview of **sodium arsanilate**, including its chemical identity, physicochemical properties, historical synthesis, and toxicological mechanisms. The information is intended for researchers, scientists, and professionals in drug development and chemical safety.

Chemical Identity and Structure

Sodium arsanilate, historically known by the trade name Atoxyl, is an organoarsenic compound.^{[1][2][3]} It was one of the first organoarsenicals to be used in medicine but was ultimately found to be too toxic for human use.^{[2][3]}

- CAS Number: 127-85-5^{[1][2][4][5][6]}
- Molecular Formula: C₆H₇AsNNaO₃^{[2][4][7]}
- IUPAC Name: sodium (4-aminophenyl)-hydroxyarsinate^{[2][5]}
- Synonyms: (4-Aminophenyl)arsonic acid sodium salt, Arsamin, Atoxyl, Sodium aminarsonate, Sodium p-aminobenzenearsonate, Sodium p-aminophenylarsonate.^{[1][4][6][7]}

The chemical structure of **sodium arsanilate** is provided below, represented by its SMILES notation: C1=CC(=CC=C1N)--INVALID-LINK--(O)[O-].[Na+].[1][2][5]

Physicochemical and Toxicological Data

The key quantitative properties of **sodium arsanilate** are summarized in the table below. The compound appears as a white, odorless, crystalline powder.[1][5]

Property	Value	Reference(s)
Molecular Weight	239.04 g/mol	[5][7]
Solubility	Soluble in 3 parts water; 150 parts alcohol. Practically insoluble in chloroform and ether.	[5]
LD ₅₀ (Mouse, i.v.)	335 mg/kg	[2]
LD ₅₀ (Rat, i.v.)	335 mg/kg	[2]
LD ₅₀ (Rat, s.c.)	75 mg/kg	[2]

Experimental Protocols

Due to its toxicity, the use of **sodium arsanilate** is now largely historical or limited to specific veterinary or laboratory applications.[3] The most well-documented experimental protocol is its synthesis, which is derived from the Béchamp reaction for its parent compound, arsanilic acid.

Protocol: Synthesis of **Sodium Arsanilate** via Arsanilic Acid (Béchamp Reaction)

This protocol describes the synthesis of arsanilic acid, which is then converted to its sodium salt.[3][8]

- **Reaction Setup:** Aniline and arsenic acid are heated together. This process facilitates an electrophilic aromatic substitution.[3]
- **Reaction Mixture Processing:** The resulting mixture is poured into water. A solution of sodium hydroxide is added to the mixture, which results in the formation of two distinct layers: a

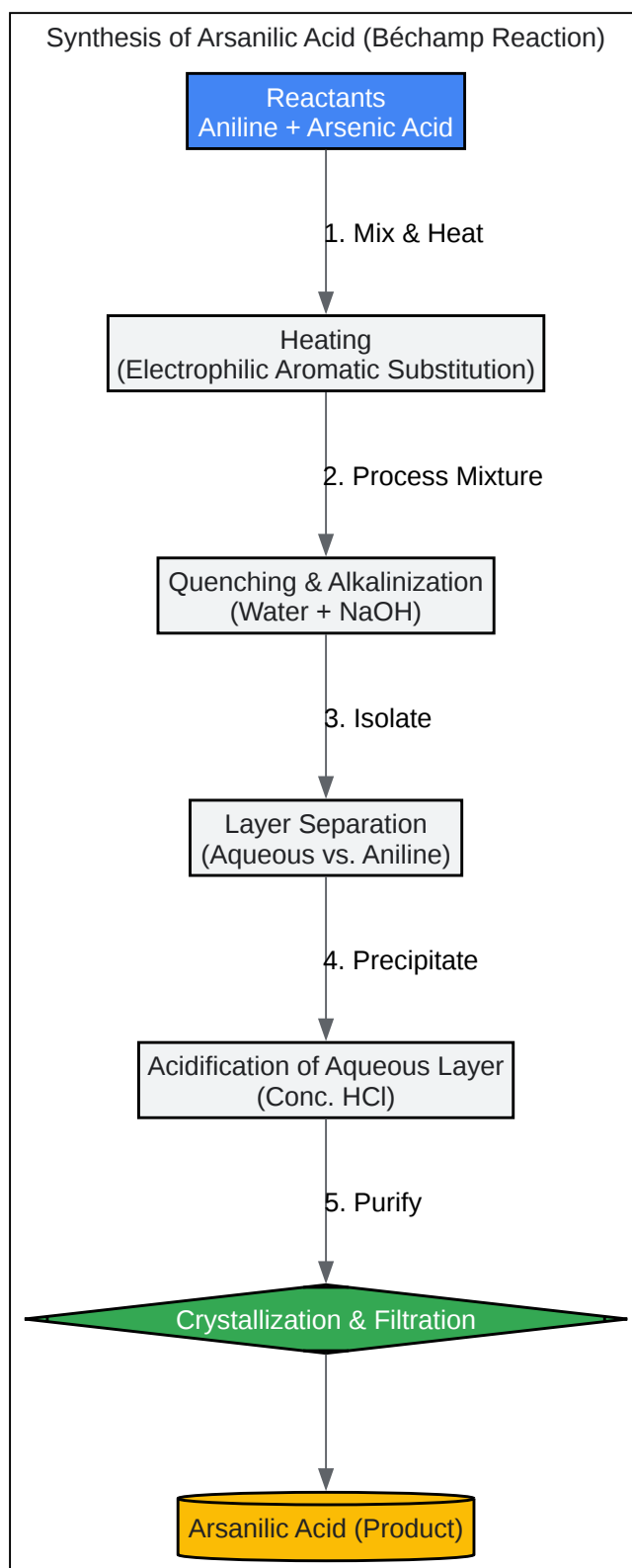
lower aqueous alkaline layer and an upper aniline layer.[8]

- **Isolation of Arsanilic Acid:** The layers are separated. To obtain free arsanilic acid, the aqueous alkaline solution is carefully acidified with concentrated hydrochloric acid until a specific pH is reached (indicated by a color change from purple to faint yellow using bromophenol blue indicator).[8]
- **Crystallization:** The solution is allowed to stand, often overnight, to allow for the complete precipitation of arsanilic acid crystals. The crystals are then filtered.[8]
- **Conversion to Sodium Arsanilate:** To obtain the sodium salt, the purified arsanilic acid is dissolved in an aqueous solution containing an equimolar amount of sodium hydroxide. The resulting solution can then be evaporated to yield solid **sodium arsanilate**. (This step is a standard acid-base neutralization).

Visualized Workflows and Pathways

Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of arsanilic acid, the precursor to **sodium arsanilate**, based on the Béchamp reaction.

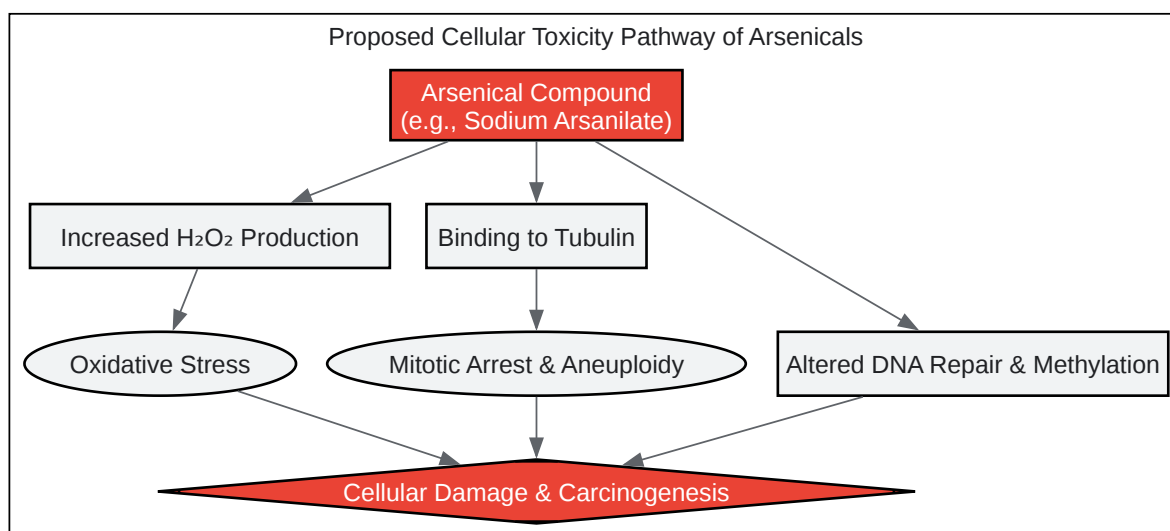


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Caption: Logical workflow for the synthesis of arsanilic acid.

Proposed Mechanism of Toxicity

The toxicity of organoarsenicals like **sodium arsanilate** is complex. The diagram below outlines a simplified proposed pathway for arsenic-induced cellular damage. Arsenicals can induce oxidative stress and interfere with critical cellular processes, potentially leading to carcinogenicity.[1]



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Caption: High-level overview of arsenical-induced cellular toxicity.

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